

Commercial Sources and Applications of Palmitic Acid- ^{13}C : A Technical Guide

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Compound of Interest

Compound Name: Palmitic acid- ^{13}C

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial availability of ^{13}C -labeled palmitic acid, a critical tool for researchers studying cellular metabolism and signaling. The guide details the various isotopically labeled forms available from key suppliers, presents experimental protocols for its use in metabolic tracing studies, and illustrates the key signaling pathways that can be investigated using this powerful research tool.

Commercial Availability of Palmitic Acid- ^{13}C

A variety of ^{13}C -labeled palmitic acid isotopes are commercially available to suit diverse research needs, from tracing single carbon atoms to uniformly labeling the entire molecule. The choice of isotope depends on the specific experimental goals, such as tracking the fate of the carboxyl group versus the entire fatty acid backbone. Key commercial suppliers offer a range of products with varying isotopic and chemical purities.

Below is a summary of commercially available Palmitic Acid- ^{13}C products, compiled from various suppliers. Researchers are advised to consult the suppliers' websites for the most current product specifications and availability.

Supplier	Product Name	Labeling	Isotopic Purity (atom % ^{13}C)	Chemical Purity
Cambridge Isotope Laboratories	Palmitic acid (1- ^{13}C , 99%)	Carboxyl carbon (C1)	99%	$\geq 98\%$
Palmitic acid (U- $^{13}\text{C}_{16}$, 98%)	Uniformly labeled	98%	$\geq 98\%$	
Palmitic acid (1,2- $^{13}\text{C}_2$, 99%)	C1 and C2	99%	Not Specified	
Sigma-Aldrich (Merck)	Palmitic acid-1- ^{13}C	Carboxyl carbon (C1)	99 atom % ^{13}C	$\geq 99\%$ (CP)
Palmitic acid- $^{13}\text{C}_{16}$	Uniformly labeled	99 atom % ^{13}C	99% (CP)	
Cayman Chemical	Palmitic Acid- ^{13}C (C1 labeled)	Carboxyl carbon (C1)	Not Specified	$\geq 98\%$
Palmitic Acid- ^{13}C (C2 labeled)	C2	Not Specified	$\geq 95\%$	
Palmitic Acid- ^{13}C (C1, C2, C3, and C4 labeled)	C1, C2, C3, and C4	Not Specified	Not Specified	
MedChemExpress	Palmitic acid-1- ^{13}C	Carboxyl carbon (C1)	Not Specified	Not Specified
Palmitic acid- $^{13}\text{C}_{16}$	Uniformly labeled	Not Specified	Not Specified	
Santa Cruz Biotechnology	Palmitic acid-1- (^{13}C)	Carboxyl carbon (C1)	Not Specified	Not Specified
Palmitic acid-16- ^{13}C	Methyl-end carbon (C16)	Not Specified	Not Specified	
Aladdin Scientific	Palmitic acid- ^{13}C	Not Specified	Not Specified	$\geq 98\%$

Experimental Protocols

The use of ^{13}C -labeled palmitic acid in research, particularly in cell culture-based assays, requires careful preparation to ensure its solubility and bioavailability. The following sections provide a general protocol for the preparation of a BSA-conjugated ^{13}C -palmitic acid solution and its application in metabolic tracing studies.

Preparation of BSA-Conjugated ^{13}C -Palmitic Acid

Long-chain fatty acids like palmitic acid have low solubility in aqueous media. To facilitate their uptake by cells in culture, they are typically complexed with fatty acid-free bovine serum albumin (BSA).

Materials:

- ^{13}C -labeled Palmitic Acid
- Fatty acid-free Bovine Serum Albumin (BSA)
- Ethanol
- Sterile Phosphate-Buffered Saline (PBS) or cell culture medium
- Sterile water

Protocol:

- Prepare a stock solution of ^{13}C -palmitic acid: Dissolve the desired amount of ^{13}C -palmitic acid in 100% ethanol to create a concentrated stock solution (e.g., 100 mM). Heating at 60-70°C may be necessary to fully dissolve the fatty acid.[\[1\]](#)
- Prepare a BSA solution: Dissolve fatty acid-free BSA in sterile PBS or serum-free cell culture medium to a desired concentration (e.g., 10% w/v). Gently agitate the solution at 37°C to dissolve the BSA completely. Do not vortex vigorously as this can cause foaming and denaturation.
- Complex ^{13}C -palmitic acid with BSA:

- Warm the BSA solution to 37°C.
- Slowly add the ^{13}C -palmitic acid stock solution to the warm BSA solution while stirring gently. The molar ratio of fatty acid to BSA is critical and should be optimized for the specific cell type and experiment, but a ratio of 3:1 to 6:1 is common.[\[2\]](#)[\[3\]](#)
- Incubate the mixture at 37°C for at least 1 hour with gentle agitation to allow for complete conjugation.[\[4\]](#)
- Sterilization and Storage: Filter-sterilize the final BSA-conjugated ^{13}C -palmitic acid solution through a 0.22 μm filter. The solution can be stored at 4°C for short-term use or aliquoted and stored at -20°C for long-term storage.[\[3\]](#)

Metabolic Tracing in Cell Culture

This protocol outlines a general workflow for tracing the metabolic fate of ^{13}C -palmitic acid in cultured cells.

Materials:

- Cultured cells of interest
- Complete cell culture medium
- BSA-conjugated ^{13}C -palmitic acid solution
- Control medium (containing BSA conjugated with unlabeled palmitic acid)
- PBS
- Reagents for cell lysis and metabolite extraction (e.g., methanol, chloroform, water for Folch extraction)

Protocol:

- Cell Seeding: Seed cells in appropriate culture vessels (e.g., 6-well plates, 10 cm dishes) and allow them to reach the desired confluency.

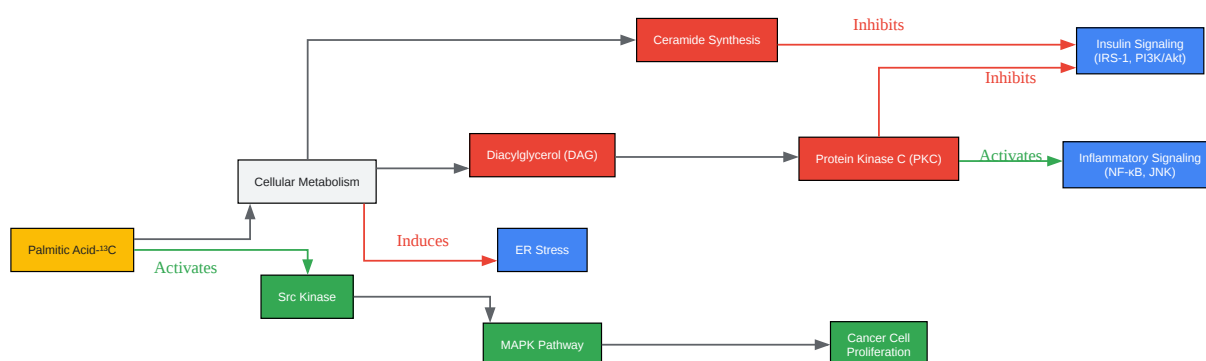
- Labeling:
 - Remove the regular growth medium and wash the cells once with warm, sterile PBS.
 - Add the cell culture medium containing the BSA-conjugated ^{13}C -palmitic acid to the cells. The final concentration of the labeled palmitic acid should be optimized for the specific cell line and experimental question, but concentrations ranging from 50 μM to 200 μM are commonly used.[\[5\]](#)
 - Incubate the cells for a desired period. The incubation time will depend on the metabolic pathway being studied and can range from a few minutes to several hours or even days to reach isotopic steady state.[\[5\]](#)[\[6\]](#)
- Metabolite Extraction:
 - After the labeling period, rapidly aspirate the labeling medium and wash the cells twice with ice-cold PBS to quench metabolic activity.
 - Add ice-cold extraction solvent to the cells. A common method is the Folch extraction, which uses a mixture of chloroform and methanol.[\[7\]](#)
 - Scrape the cells and collect the cell lysate.
 - Separate the polar (aqueous) and non-polar (organic) phases by adding water and centrifuging. The lipid-containing organic phase can then be collected.[\[7\]](#)
- Sample Analysis:
 - Dry the extracted lipid samples under a stream of nitrogen.
 - Reconstitute the dried lipids in a solvent compatible with the analytical platform, such as a mixture of isopropanol and acetonitrile.[\[7\]](#)
 - Analyze the samples using liquid chromatography-mass spectrometry (LC-MS) to identify and quantify the ^{13}C -labeled lipid species.[\[7\]](#)[\[8\]](#)

Signaling Pathways and Experimental Workflows

^{13}C -palmitic acid is a valuable tool for dissecting the intricate roles of fatty acids in cellular signaling. Palmitic acid itself, or its metabolites, can act as signaling molecules or influence signaling pathways through post-translational modifications of proteins.

Palmitate-Influenced Signaling Pathways

The diagram below illustrates key signaling pathways that are influenced by palmitic acid and can be investigated using ^{13}C -palmitic acid as a tracer. These pathways are implicated in a range of cellular processes, including insulin resistance, inflammation, and cancer cell proliferation.^{[9][10][11]}

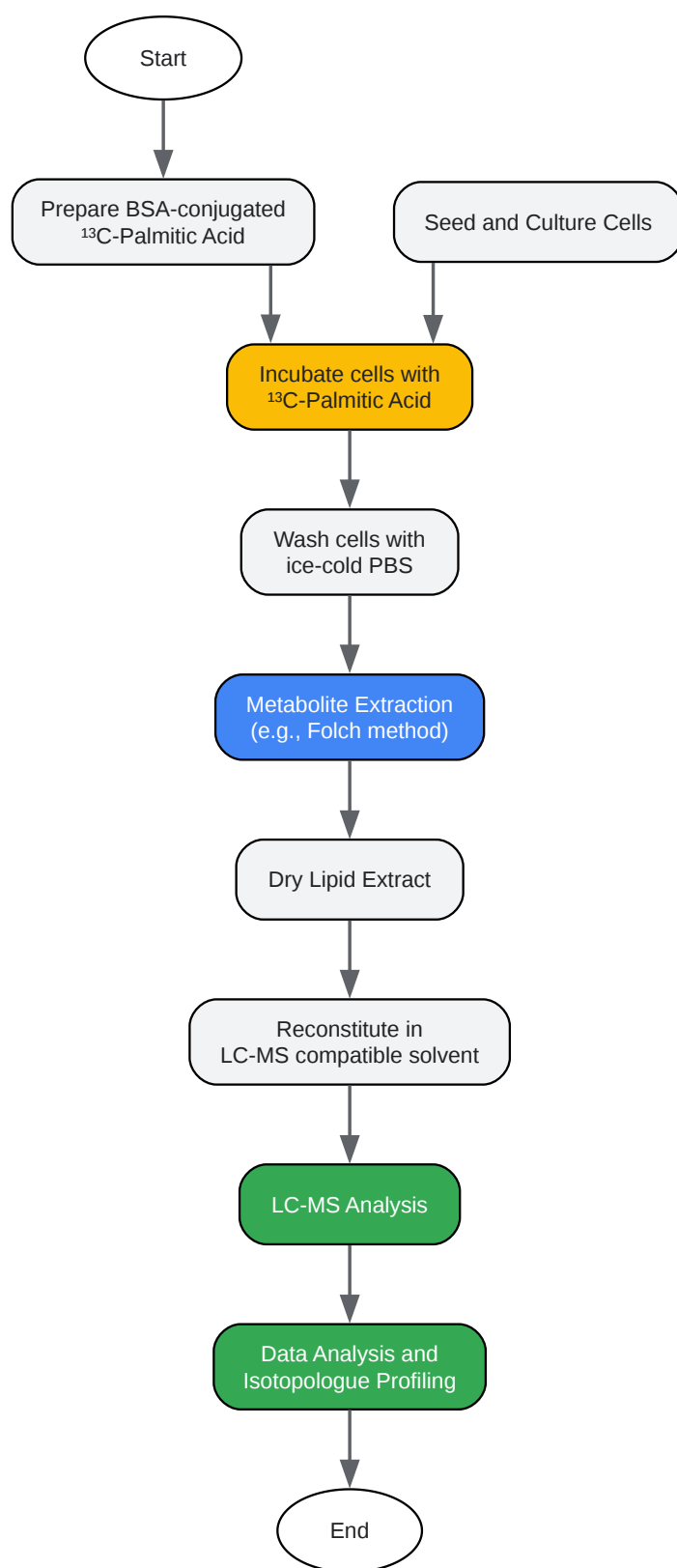


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Palmitate-Influenced Signaling Pathways.

Experimental Workflow for ^{13}C -Palmitic Acid Tracing

The following diagram outlines a typical experimental workflow for a cell-based metabolic tracing study using ^{13}C -palmitic acid. This workflow encompasses the key steps from sample preparation to data analysis.

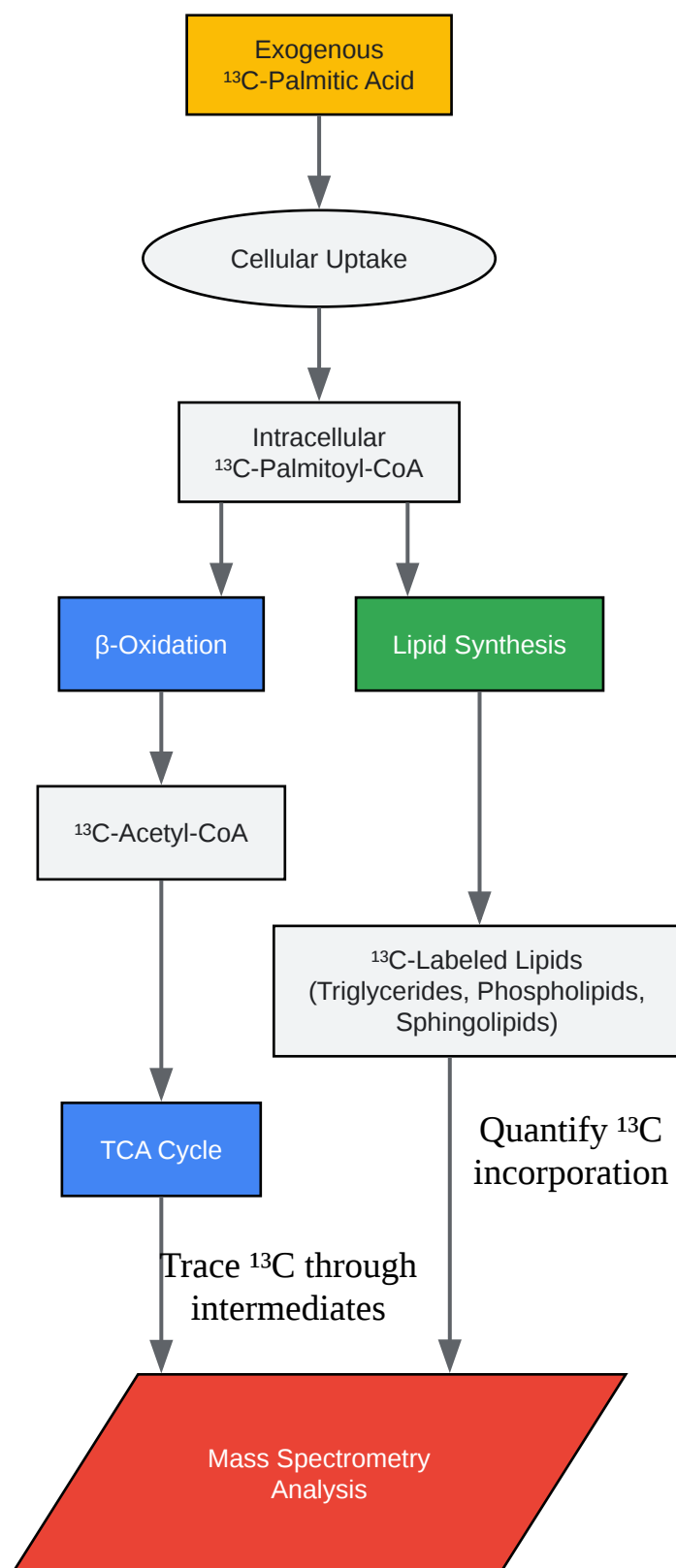


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Experimental Workflow for ^{13}C -Palmitic Acid Tracing.

Logical Relationship of Fatty Acid Metabolism Tracing

The diagram below illustrates the logical flow of how ^{13}C -labeled palmitic acid is utilized within the cell and how its metabolic fate can be traced to understand different metabolic pathways.



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Logical Flow of ^{13}C -Palmitic Acid Metabolism Tracing.

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